

# Application Notes and Protocols for Bombolitin IV in Antimicrobial Susceptibility Testing

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## Compound of Interest

Compound Name: Bombolitin IV

Cat. No.: B12784403

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## Introduction

**Bombolitin IV** is a cationic, amphipathic peptide belonging to the bombolitin family of antimicrobial peptides (AMPs), originally isolated from the venom of the bumblebee *Megabombus pennsylvanicus*.<sup>[1][2]</sup> Like other members of this family, **Bombolitin IV** exhibits broad-spectrum antimicrobial activity by disrupting the integrity of microbial cell membranes, leading to cell lysis and death.<sup>[1][2]</sup> Its mechanism of action makes it a subject of interest in the development of novel antimicrobial agents to combat multidrug-resistant pathogens.

These application notes provide a comprehensive overview and detailed protocols for conducting antimicrobial susceptibility testing (AST) with **Bombolitin IV**. The methodologies described are based on established standards for testing cationic antimicrobial peptides, which often require modifications to the conventional antibiotic susceptibility testing protocols.

## Physicochemical Properties of Bombolitin IV

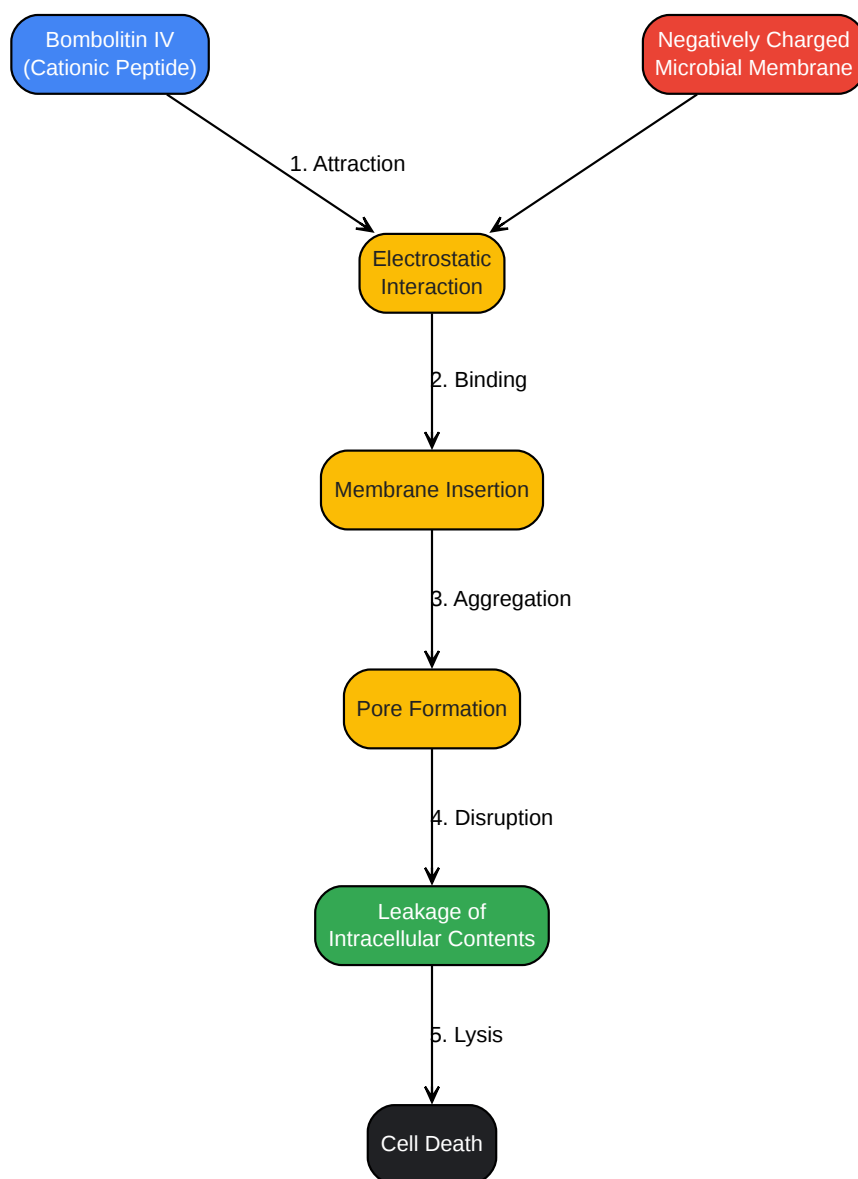
Property	Description	Reference
Amino Acid Sequence	Ile-Asn-Ile-Lys-Asp-Ile-Leu-Ala-Lys-Leu-Val-Lys-Val-Leu-Gly-His-Val-NH <sub>2</sub>	[1]
Molecular Formula	C <sub>88</sub> H <sub>158</sub> N <sub>22</sub> O <sub>20</sub>	Inferred from sequence
Appearance	Typically a white, lyophilized powder when synthesized.	
Solubility	Soluble in water and other aqueous solutions. For stock solutions, use of sterile, deionized water is recommended.	
Stability	Generally stable under physiological conditions. Should be stored at -20°C or lower in lyophilized form. Reconstituted solutions should be used promptly or aliquoted and stored at -20°C to avoid repeated freeze-thaw cycles.	

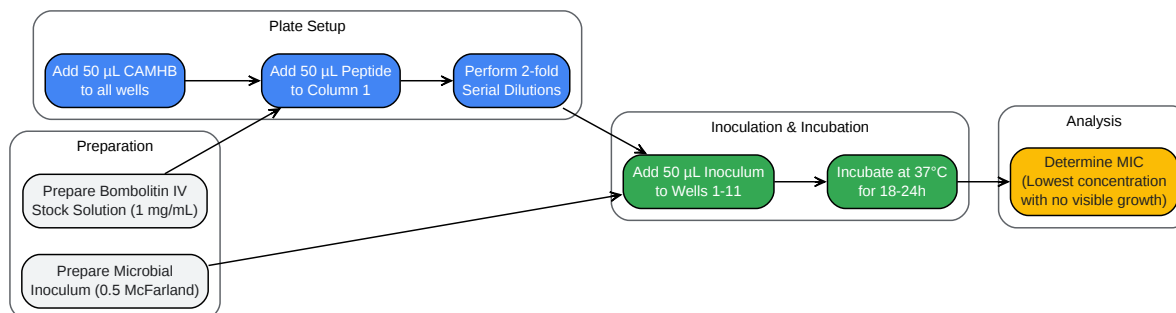
## Mechanism of Action

**Bombolitin IV**, as a cationic and amphipathic peptide, exerts its antimicrobial effect primarily through direct interaction with and disruption of the microbial cell membrane. The proposed mechanism involves a multi-step process:

- **Electrostatic Attraction:** The positively charged residues of **Bombolitin IV** are initially attracted to the negatively charged components of the microbial cell envelope, such as lipopolysaccharides (LPS) in Gram-negative bacteria and teichoic acids in Gram-positive bacteria.
- **Membrane Insertion:** The hydrophobic face of the peptide facilitates its insertion into the lipid bilayer of the cell membrane.

- **Pore Formation:** Upon reaching a critical concentration on the membrane, **Bombolitin IV** monomers are thought to aggregate and form transmembrane pores or channels. This action disrupts the membrane's structural integrity and permeability.
- **Cell Lysis:** The formation of these pores leads to the leakage of essential intracellular components, dissipation of the membrane potential, and ultimately, cell death.





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## References

- 1. Bombolitins, a new class of mast cell degranulating peptides from the venom of the bumblebee *Megabombus pennsylvanicus* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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